

Proper Disposal of ONO-7579: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ONO-7579

Cat. No.: B10819360

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of investigational compounds like **ONO-7579** are paramount for laboratory safety and environmental protection. **ONO-7579** is a potent and selective pan-tropomyosin receptor kinase (pan-TRK) inhibitor, and as such, requires careful management throughout its lifecycle in the laboratory, including its ultimate disposal.^[1] This guide provides essential information on the safe and compliant disposal of **ONO-7579**.

Essential Safety and Handling Precautions

Before disposal, it is critical to adhere to safe handling procedures to minimize exposure and risk. Based on the Safety Data Sheet (SDS) for **ONO-7579**, the following precautions should be taken:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a laboratory coat.
- **Ventilation:** Handle **ONO-7579** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing. In case of contact, rinse the affected area immediately and thoroughly with water.
- **Spill Management:** In the event of a spill, avoid generating dust. Collect the spilled material using an absorbent, non-combustible material and place it in a sealed container for disposal.

Step-by-Step Disposal Protocol for ONO-7579

The disposal of **ONO-7579** must comply with all applicable local, state, and federal regulations for chemical waste.

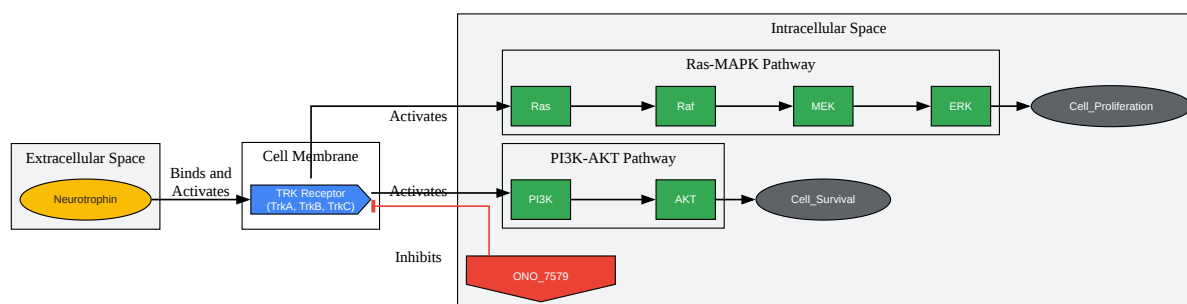
- Waste Identification and Segregation:
 - Pure, unused **ONO-7579** should be disposed of as hazardous chemical waste.
 - Contaminated materials, such as pipette tips, centrifuge tubes, gloves, and bench paper, that have come into contact with **ONO-7579** should be collected in a designated, clearly labeled hazardous waste container.
 - Solutions containing **ONO-7579** should also be collected in a labeled, sealed, and chemical-resistant waste container. Do not mix with incompatible waste streams.
- Containerization:
 - Use only approved, leak-proof, and tightly sealed containers for storing **ONO-7579** waste.
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**ONO-7579**," and any other information required by your institution's environmental health and safety (EHS) department.
- Storage:
 - Store the waste container in a designated, secure area away from incompatible materials.
 - The storage area should be cool, dry, and well-ventilated.
- Disposal Request:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of **ONO-7579** down the drain or in the regular trash.

Quantitative Data from Safety Data Sheet

Property	Value
CAS Number	1622212-25-2
Molecular Formula	C ₂₄ H ₁₈ ClF ₃ N ₆ O ₄ S
Molecular Weight	578.95 g/mol

ONO-7579 Mechanism of Action: TRK Signaling Pathway

ONO-7579 functions as a pan-TRK inhibitor, targeting the Tropomyosin receptor kinases TrkA, TrkB, and TrkC. These receptors are crucial for neuronal development and function but can also be implicated in the growth and survival of certain cancers when they are abnormally activated, for instance, through gene fusions. **ONO-7579** blocks the activity of these receptors, thereby inhibiting downstream signaling pathways that promote cell proliferation and survival, such as the Ras/MAPK and PI3K/AKT pathways.



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Caption: **ONO-7579** inhibits the TRK signaling pathway.

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References

- 1. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Proper Disposal of ONO-7579: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10819360#ono-7579-proper-disposal-procedures\]](https://www.benchchem.com/product/b10819360#ono-7579-proper-disposal-procedures)

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